

triphenylsulfonium nonaflate health and safety data

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Compound of Interest

Compound Name: Triphenylsulfonium nonaflate

Cat. No.: B114817

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An In-depth Technical Guide to the Health and Safety of Triphenylsulfonium Nonaflate

For researchers, scientists, and drug development professionals, a thorough understanding of the health and safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the available safety data for **triphenylsulfonium nonaflate** (TPS-Nf), a commonly used photoacid generator in various industrial and research applications.

Physicochemical Properties

Triphenylsulfonium nonaflate is a solid, white to light yellow powder or crystal. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
CAS Number	144317-44-2	[1][2][3][4][5][6]
Molecular Formula	C ₂₂ H ₁₅ F ₉ O ₃ S ₂	[1][2][3][4][5][6]
Molecular Weight	562.46 g/mol	[2][3][4][5][6]
Melting Point	84-88 °C	[1][2][3][5]
Solubility	Approx. 50% in PGMEA	[1][2][3]
Appearance	White to light yellow powder/crystal	

Hazard Identification and Classification

Triphenylsulfonium nonaflate is classified as a hazardous substance. The following tables summarize its GHS classification and the associated hazard and precautionary statements.

GHS Hazard Classification

Classification	Code	Description
Acute Toxicity, Oral (Category 3)	H301	Toxic if swallowed[4]
Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation[3][4]
Serious Eye Damage/Eye Irritation (Category 2A)	H319	Causes serious eye irritation[3][4]
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335	May cause respiratory irritation[3][4]
Germ Cell Mutagenicity (Category 2)	H341	Suspected of causing genetic defects
Older Classification (Risk Statements)	R36/37/38	Irritating to eyes, respiratory system and skin[1][3]

GHS Hazard and Precautionary Statements

Type	Code	Statement
Signal Word	Danger[4]	
Hazard	H301	Toxic if swallowed[4]
H315	Causes skin irritation[3][4]	
H319	Causes serious eye irritation[3][4]	
H335	May cause respiratory irritation[3][4]	
H341	Suspected of causing genetic defects	
Precautionary	P201 / P202	Obtain special instructions before use / Do not handle until all safety precautions have been read and understood
P261	Avoid breathing dust/fume/gas/mist/vapours/spray[3][4]	
P264	Wash skin thoroughly after handling[3]	
P270	Do not eat, drink or smoke when using this product	
P271	Use only outdoors or in a well-ventilated area[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection[3]	
P301+P316	IF SWALLOWED: Get emergency medical help immediately	

P302+P352	IF ON SKIN: Wash with plenty of soap and water[3]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[3]
P308+P313	IF exposed or concerned: Get medical advice/attention
P405	Store locked up
P501	Dispose of contents/container in accordance with local regulations

Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **triphenylsulfonium nonaflate** are not detailed in the provided results, the hazard classifications imply that standard toxicological assays were performed. The general methodologies for these tests are outlined below.

Skin Irritation Test (General Protocol)

The potential of a substance to cause skin irritation is typically assessed using an in vivo dermal irritation test, often conducted on rabbits.[7]

- **Test Substance Application:** A small amount (e.g., 0.5 g) of the test substance is applied directly to a shaved patch of skin on the animal.[7]
- **Observation:** The application site is monitored for signs of erythema (redness) and edema (swelling) at specific intervals over a period, which can be up to 14 days.[7]

- **Scoring:** The severity of the skin reactions is scored according to a standardized system. These scores are then used to classify the substance's irritation potential.
- **Pathology:** After the observation period, a pathological examination of the tissue may be performed.[\[7\]](#)

Eye Irritation Test (General Protocol)

The eye irritation potential is evaluated to determine if a substance can cause reversible or irreversible damage to the eye.

- **Test Substance Instillation:** A small volume (e.g., 0.5 ml) of the substance is instilled into one eye of an animal, typically a rabbit. The other eye serves as a control.[\[7\]](#)
- **Observation:** The eyes are examined for signs of redness, swelling, discharge, ulceration, and blindness at various time points after instillation.[\[7\]](#)
- **Duration:** Observations continue for a set period, often up to 14 days, to assess the reversibility of any effects.[\[7\]](#)
- **Alternative Methods:** It is noted that several in vitro alternative testing methods are now available to reduce or replace animal testing for eye irritation.[\[7\]](#)

Genetic Toxicology (General Assays)

The H341 classification ("Suspected of causing genetic defects") suggests that **triphenylsulfonium nonaflate** has shown positive results in one or more genetic toxicology assays. These studies evaluate a compound's ability to cause DNA or chromosomal damage.[\[8\]](#)

- **Ames Test (Bacterial Reverse Mutation Assay):** This in vitro test uses strains of *Salmonella typhimurium* with mutations that render them unable to synthesize a specific amino acid. The assay detects if the test chemical can cause a reverse mutation, allowing the bacteria to grow in an amino-acid-deficient medium.[\[8\]](#)
- **In Vitro/In Vivo Chromosomal Aberration Assay:** These tests expose mammalian cells (in vitro) or animals (in vivo) to the substance and then examine the chromosomes of the cells for structural damage.[\[8\]](#)

- In Vitro/In Vivo Micronucleus Assay: This assay detects damage to chromosomes or the mitotic apparatus. It looks for the formation of small membrane-bound DNA fragments (micronuclei) in the cytoplasm of cells that have undergone division after exposure to the test substance.[8]

Exposure Control and First Aid

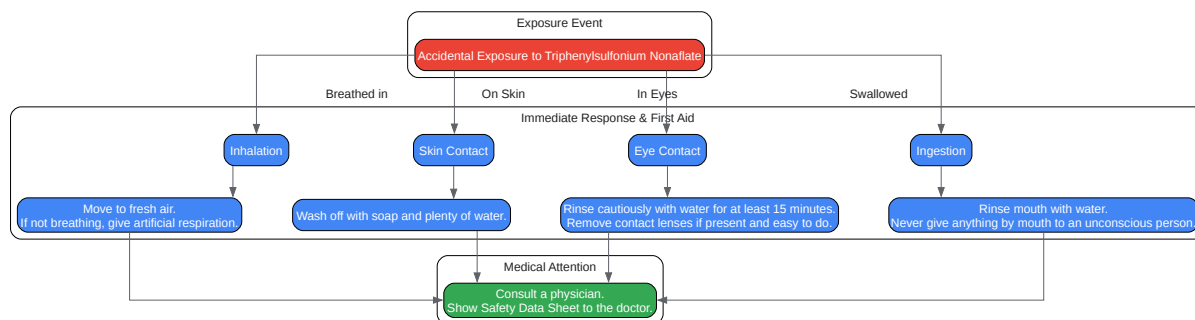
Given the hazardous nature of **triphenylsulfonium nonaflate**, strict adherence to safety protocols is essential.

Handling and Personal Protective Equipment (PPE)

- Ventilation: Handle only in a well-ventilated area or outdoors.[3][9]
- PPE: Wear appropriate protective gloves, clothing, and eye/face protection.[3]
- Hygiene: Wash hands and skin thoroughly after handling.[3] Avoid breathing dust and avoid its formation.[9]

First Aid Measures

A systematic approach to accidental exposure is critical. The following workflow outlines the recommended steps based on the type of exposure.



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Caption: First aid workflow for exposure to **triphenylsulfonium nonaflate**.

Fire and Accidental Release Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires.[9]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus if necessary.[9]
- Accidental Release: In case of a spill, use personal protective equipment.[9] Avoid dust formation and prevent the product from entering drains.[9] Sweep or shovel the material into a suitable, closed container for disposal.[9]

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